Technical Guide: 4-Chloro-1,6-naphthyridine-3-carbonitrile[1]

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Compound of Interest

Compound Name:	*4-Chloro-1,6-naphthyridine-3-carbonitrile*
Cat. No.:	*B11906666*

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Chemical Identity & Context

4-Chloro-1,6-naphthyridine-3-carbonitrile is a high-value intermediate in medicinal chemistry, primarily utilized as a scaffold for developing kinase inhibitors and CNS-active agents (specifically PDE10A inhibitors).[1] It belongs to the class of fused pyridine systems, characterized by high electron deficiency, making it an ideal substrate for nucleophilic aromatic substitution (

).

Identification Data

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Property	Detail
Chemical Name	4-Chloro-1,6-naphthyridine-3-carbonitrile
Common Synonyms	4-Chloro-3-cyano-1,6-naphthyridine
Molecular Formula	
Molecular Weight	189.60 g/mol
Core Scaffold CAS	6861-84-3 (Refers to parent 4-Chloro-1,6-naphthyridine)
Derivative Status	This specific nitrile derivative is often a transient intermediate in situ or a custom synthesis item, lacking a widely indexed commercial CAS in public registries.[1][2] It is synthesized directly from its 4-hydroxy precursor.[1]
SMILES	ClC1=C(C#N)C=NC2=C1C=CN=C2

Synthetic Pathway & Methodology

The synthesis of this compound typically follows a convergent route starting from 4-aminopyridine derivatives.[1] The critical step is the "dehydroxy-chlorination" of the 4-hydroxy intermediate using phosphorus oxychloride (

).

Core Synthesis Workflow

The most robust route involves the condensation of 4-aminopyridine-3-carboxaldehyde with ethyl cyanoacetate or malononitrile, followed by chlorination.[1]

Step 1: Formation of the Naphthyridine Core

- Reagents: 4-aminopyridine-3-carboxaldehyde, Ethyl cyanoacetate, Piperidine (cat.), Ethanol.
- Conditions: Reflux, 4–6 hours.
- Mechanism: Knoevenagel condensation followed by intramolecular cyclization.

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- Product:4-Hydroxy-1,6-naphthyridine-3-carbonitrile (often exists as the 4-oxo tautomer).

Step 2: Chlorination (The Critical Step)

- Reagents: Phosphorus oxychloride (

  , neat or in

  ), catalytic DMF (Vilsmeier-Haack type activation).
- Conditions: Reflux (

  ), 2–4 hours.
- Protocol:
  - Suspend the 4-hydroxy precursor in dry

    (5–10 equiv).
  - Add 2–3 drops of DMF to catalyze the formation of the active chloro-iminium species.[1]
  - Heat to reflux. The suspension will clear as the reaction proceeds.
  - Workup (Caution): Remove excess

    under reduced pressure. Quench the residue slowly onto crushed ice/

    . Extract immediately with DCM or EtOAc.
  - Stability Note: The product is sensitive to hydrolysis; store under inert gas at

    .

Visualization: Synthetic Logic

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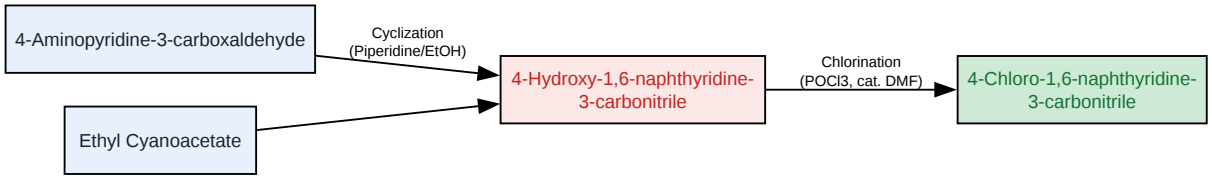

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Caption: Two-step convergent synthesis converting the pyridine precursor to the activated chloro-nitrile scaffold.

Reactivity Profile & Applications

The 4-chloro substituent is highly labile due to the electron-withdrawing nature of the naphthyridine ring and the adjacent nitrile group (ortho-effect).[1] This makes it an exceptional electrophile for Nucleophilic Aromatic Substitution (

).

Key Reaction: Displacement

Researchers utilize this scaffold to introduce complex amines or alkoxides, a strategy pivotal in generating libraries for PDE10A inhibition (Schizophrenia/CNS targets).

- Nucleophiles: Primary/Secondary amines, Phenols, Thiols.
- Conditions:

  or

  in DMF/DMA at

  .
- Reaction Rate: Fast (typically < 1 hour) due to activation by the C3-cyano group.[1]

Visualization: Reactivity Scope

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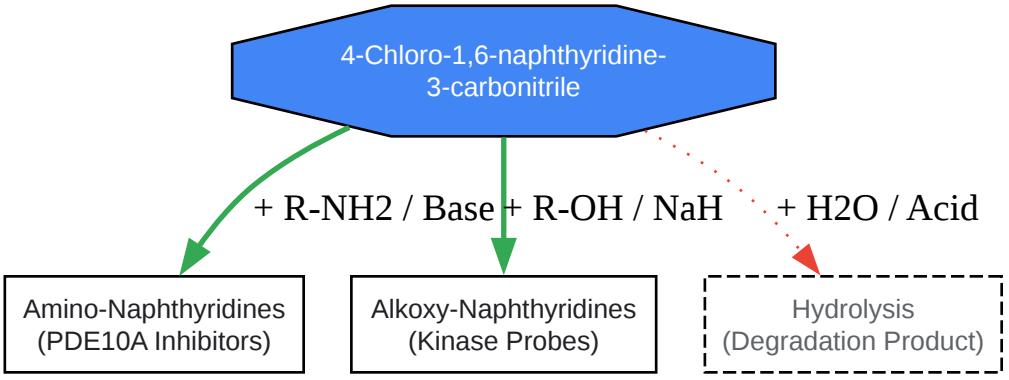

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Caption: The scaffold serves as a divergence point for amino- and alkoxy-functionalized bioactive molecules.[3]

Safety & Handling (E-E-A-T)

As a Senior Application Scientist, I emphasize the following safety protocols for this specific compound:

- Lachrymator Potential: Like many chloro-heterocycles, this compound can be irritating to mucous membranes. Handle exclusively in a fume hood.
- Moisture Sensitivity: The C4-chlorine bond is susceptible to hydrolysis, reverting to the 4-hydroxy starting material if exposed to atmospheric moisture for prolonged periods.[1]
- Cyanide Risks: While the nitrile group is generally stable, combustion or strong acid treatment can release HCN.

References

- Bauer, U., et al. (2012).[4][5][6] "Discovery of 4-hydroxy-1,6-naphthyridine-3-carbonitrile derivatives as novel PDE10A inhibitors."[1][6][7][8] Bioorganic & Medicinal Chemistry Letters, 22(5), 1944–1948.[5]
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